

Protocol for fatty acid acylation of Semaglutide intermediate P29

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Compound of Interest

Compound Name: *Semaglutide intermediate P29*

Cat. No.: *B16071017*

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Application Note & Protocol

Topic: Site-Specific Fatty Acid Acylation of **Semaglutide Intermediate P29** for Synthesis of Long-Acting GLP-1 Analogs

Audience: Researchers, scientists, and drug development professionals in the fields of peptide chemistry, pharmacology, and pharmaceutical manufacturing.

Abstract

Semaglutide is a potent glucagon-like peptide-1 (GLP-1) receptor agonist with a remarkable therapeutic profile for type 2 diabetes and obesity, largely attributable to its extended pharmacokinetic half-life. This extended duration of action is achieved by conjugating a C18 fatty diacid moiety, via a hydrophilic spacer, to a specific lysine residue on the peptide backbone.^[1] This modification enhances the molecule's affinity for serum albumin, creating a circulating depot that resists rapid renal clearance.^[1] This application note provides a detailed, field-proven protocol for the critical fatty acid acylation step, starting from the fully assembled Semaglutide peptide backbone intermediate, P29, bound to a solid-phase resin. We will elucidate the principles of orthogonal protection, selective side-chain deprotection, and

activated ester coupling that ensure a high-yield, site-specific modification, which is paramount for the drug's ultimate biological function and purity.

Introduction: The Rationale for Acylation in Modern Peptide Therapeutics

Peptide-based drugs often suffer from short in-vivo half-lives due to rapid enzymatic degradation and renal filtration. A clinically validated strategy to overcome this limitation is lipidation—the attachment of a fatty acid chain to the peptide.^[2] This modification non-covalently binds the peptide to serum albumin, a natural transport protein with a long circulatory half-life, effectively extending the therapeutic window of the drug from hours to days.^[1]

In the synthesis of Semaglutide, this is achieved by acylating the ϵ -amino group of the Lysine residue at position 26.^[3] The process begins with the Semaglutide main chain, a 29-amino acid peptide known as P29 (H-Glu-Gly-Thr-Phe-Thr-Ser-Asp-Val-Ser-Ser-Tyr-Leu-Glu-Gly-Gln-Ala-Ala-Lys-Glu-Phe-Ile-Ala-Trp-Leu-Val-Arg-Gly-Arg-Gly-OH), which is typically synthesized using Fmoc-based Solid-Phase Peptide Synthesis (SPPS).^{[4][5]} To ensure the fatty acid is attached exclusively to the correct Lysine, an orthogonal protection strategy is employed. This involves using a protecting group for the target Lysine side chain that can be removed under conditions that leave all other protecting groups and the resin linkage intact.^[6] This protocol details the subsequent steps of selective deprotection, acylation, and final cleavage to yield the acylated Semaglutide.

Principle of the Method: A Chemoselective Approach

The protocol's success hinges on a chemoselective, three-stage process performed on the solid support, which prevents unwanted side reactions and simplifies purification.

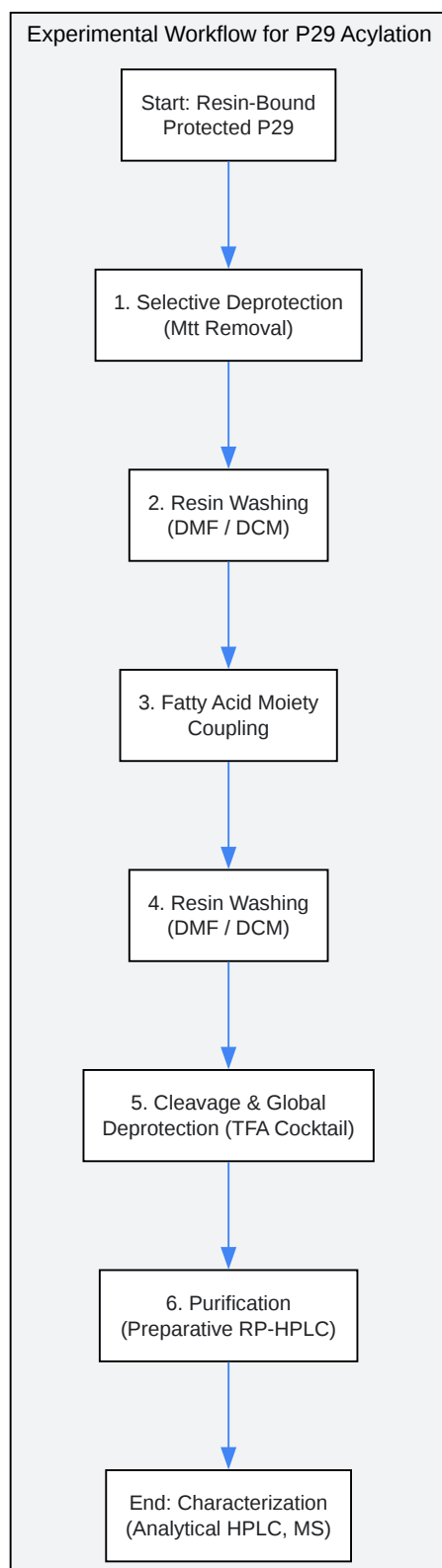
- **Orthogonal Protection:** The P29 peptide is pre-synthesized on a solid-phase resin (e.g., Wang resin) using Fmoc chemistry. While the α -amino terminus is protected with a temporary Fmoc group (removed at each cycle) and reactive amino acid side chains are protected with acid-labile groups (e.g., Boc, tBu, Trt), the ϵ -amino group of the target Lysine residue is protected with a group like 4-methyltrityl (Mtt). The Mtt group is uniquely labile to

dilute trifluoroacetic acid (TFA), allowing its removal without disturbing other protecting groups.[6]

- **Site-Selective Acylation:** Once the Mtt group is removed, a free amine is exposed on the Lysine side chain. This amine serves as the sole nucleophilic target for the acylation reaction. The fatty acid-spacer moiety is pre-activated using a coupling agent (e.g., HATU) to form a highly reactive ester, which then readily forms a stable amide bond with the Lysine amine.[3][7]
- **Global Deprotection and Cleavage:** Following successful acylation, the peptide is cleaved from the resin, and all remaining side-chain protecting groups are removed simultaneously using a strong acidic cocktail, yielding the crude acylated peptide ready for purification.[8]

Workflow and Chemical Pathway

The overall experimental process is summarized in the workflow diagram below.



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Caption: High-level overview of the Semaglutide P29 acylation process.

The core chemical transformation is the formation of an amide bond as depicted in the reaction scheme.

Caption: Core acylation reaction on the solid support.

Materials, Reagents, and Equipment

Table 1: Reagents and Consumables

Reagent	Grade	Supplier (Example)	Purpose
Resin-Bound Protected P29	Synthesis Grade	Custom Synthesis	Starting material with Lys(Mtt)
Dichloromethane (DCM)	Anhydrous, HPLC Grade	Sigma-Aldrich	Resin swelling and washing
N,N-Dimethylformamide (DMF)	Anhydrous, Peptide Synthesis Grade	Sigma-Aldrich	Solvent for washing and coupling
Trifluoroacetic Acid (TFA)	Reagent Grade	Sigma-Aldrich	Mtt deprotection and final cleavage
Triisopropylsilane (TIS)	Reagent Grade	Sigma-Aldrich	Scavenger for cleavage
Acylating Moiety ¹	>98% Purity	BOC Sciences	Fatty acid-spacer component
HATU	>99% Purity	Sigma-Aldrich	Coupling agent
N,N-Diisopropylethylamine (DIPEA)	Peptide Synthesis Grade	Sigma-Aldrich	Activation base
Piperidine	Reagent Grade	Sigma-Aldrich	For Fmoc-deprotection confirmation
Acetonitrile (ACN)	HPLC Grade	Fisher Scientific	HPLC mobile phase
Diethyl Ether	Anhydrous	Fisher Scientific	Peptide precipitation
Water (H ₂ O)	Deionized, 18 MΩ·cm	Millipore	HPLC mobile phase and scavenger

¹Note: The acylating moiety is (S)-N-(17-carboxyheptadecanoyl)-L-glutamic acid 1-tert-butyl ester coupled to two units of 8-amino-3,6-dioxaoctanoic acid.

Equipment

- Solid-Phase Peptide Synthesis Vessel (manual or automated)
- Mechanical Shaker
- Vacuum Manifold for solvent removal
- Preparative and Analytical HPLC Systems with C18 columns
- Lyophilizer (Freeze-Dryer)
- High-Resolution Mass Spectrometer (e.g., ESI-MS)
- pH Meter

Detailed Experimental Protocol

This protocol assumes a starting scale of 0.1 mmol of resin-bound, fully protected P29 peptide with an Mtt group on the target Lysine side chain.

Stage 1: Selective Deprotection of Lys(Mtt)

Causality: This step is performed first to expose the single amine group for acylation. A very dilute TFA solution is used to preserve the acid-labile protecting groups on other amino acids and the resin linker.

- **Resin Swelling:** Place the P29-resin (0.1 mmol) in the synthesis vessel. Add 10 mL of DCM and allow to swell for 30 minutes with gentle agitation. Drain the solvent.
- **Mtt Removal:** Prepare a solution of 1% TFA and 5% TIS in DCM (v/v/v). Add 10 mL of this solution to the resin.
- **Reaction:** Agitate the resin slurry for 2 minutes. Drain the solution, which will typically be yellow due to the released Mtt cation. Repeat this process 5-7 times, or until the drained solution is colorless.
- **Washing:** Wash the resin thoroughly to remove all traces of acid and scavengers, which is critical for the subsequent base-mediated coupling step.

- 3x with 10 mL DCM
- 2x with 10 mL 5% DIPEA in DMF (to neutralize residual acid)
- 5x with 10 mL DMF

Stage 2: Fatty Acid Moiety Coupling

Causality: The fatty acid's carboxyl group is activated with HATU to form a highly reactive OAt-ester, enabling efficient amide bond formation at room temperature. DIPEA acts as a non-nucleophilic base to facilitate the activation and maintain a basic pH for the coupling.

- **Prepare Acylation Solution:** In a separate vial, dissolve the fatty acid-spacer moiety (0.2 mmol, 2 eq.), HATU (0.19 mmol, 1.9 eq.), and DIPEA (0.4 mmol, 4 eq.) in 5 mL of DMF. Allow the solution to pre-activate for 5 minutes.
- **Coupling Reaction:** Add the activated acylation solution to the washed, deprotected P29-resin from Stage 1.
- **Incubation:** Agitate the reaction mixture at room temperature for 2-4 hours.
- **Monitoring (Optional):** To confirm reaction completion, take a small sample of resin beads, wash them thoroughly, and perform a Kaiser (ninhydrin) test. A negative result (colorless/yellow beads) indicates the absence of free primary amines and thus complete coupling.
- **Final Washing:** Once the reaction is complete, drain the coupling solution. Wash the resin extensively to remove excess reagents and byproducts.
 - 5x with 10 mL DMF
 - 5x with 10 mL DCM
- **Drying:** Dry the final acylated peptide-resin under a stream of nitrogen or in a vacuum desiccator.

Stage 3: Cleavage, Purification, and Analysis

Causality: A strong acid (TFA) is required to cleave the peptide from the resin and remove all remaining side-chain protecting groups. Scavengers (water and TIS) are essential to prevent side reactions, particularly the re-alkylation of sensitive residues like Trp and Tyr.

- **Cleavage:** Prepare a cleavage cocktail of 95% TFA, 2.5% Water, and 2.5% TIS (v/v/v). Add 10 mL of this cocktail to the dried resin.
- **Incubation:** Agitate the mixture at room temperature for 2-3 hours.
- **Peptide Precipitation:** Filter the resin and collect the TFA filtrate into a 50 mL centrifuge tube. Add 40 mL of cold diethyl ether to precipitate the crude peptide.
- **Isolation:** Centrifuge the mixture, decant the ether, and wash the peptide pellet twice more with cold ether. Dry the crude peptide pellet under vacuum.
- **Purification:** Dissolve the crude peptide in a suitable solvent (e.g., 50% ACN/water) and purify using preparative RP-HPLC with a C18 column. A typical gradient is shown in Table 2.

Table 2: Example Preparative HPLC Parameters

Parameter	Value
Column	C18, 10 μ m, 250 x 21.2 mm
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% TFA in Acetonitrile
Gradient	20-50% B over 60 minutes
Flow Rate	15 mL/min
Detection	220 nm

- **Analysis and Characterization:** Collect fractions, analyze them by analytical HPLC for purity, and pool the pure fractions. Confirm the product identity using mass spectrometry (Table 3). Lyophilize the pure fractions to obtain the final product as a white, fluffy powder.

Table 3: Mass Spectrometry Verification

Species	Formula	Calculated [M+H] ⁺	Observed [M+H] ⁺
Acylated Semaglutide	C ₁₈₇ H ₂₉₁ N ₄₅ O ₅₉	4113.6 g/mol	~4113.6 ± 0.5 Da
P29 Intermediate	C ₁₄₂ H ₂₁₆ N ₃₈ O ₄₅	3175.5 g/mol	N/A

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Incomplete Mtt Deprotection	Insufficient exposure to TFA solution.	Increase the number of TFA washes or the duration of each wash slightly (e.g., to 3 minutes).
Incomplete Acylation (Positive Kaiser Test)	- Inactive coupling reagents.- Insufficient reaction time.- Steric hindrance.	- Use fresh, high-quality reagents.- Extend the coupling time to 6-8 hours or overnight.- Double couple: repeat the acylation step with a fresh solution.
Low Cleavage Yield	- Incomplete cleavage from resin.- Peptide precipitation during cleavage.	- Extend cleavage time to 4 hours.- Ensure the peptide is fully dissolved in the TFA cocktail before precipitation.
Side Products in MS	- Incomplete removal of protecting groups.- Scavenger-related adducts.	- Ensure sufficient scavenger concentration and cleavage time.- Optimize HPLC gradient for better separation.

Conclusion

This protocol provides a robust and reproducible method for the site-specific fatty acid acylation of the **Semaglutide intermediate P29**. The principles of orthogonal protection and selective deprotection are fundamental to achieving a high-purity product, minimizing the formation of challenging isomers.^[9] Careful execution of the washing, coupling, and cleavage steps, followed by rigorous chromatographic purification, is essential for obtaining a final product

suitable for further research and development. This chemical strategy is not only central to the synthesis of Semaglutide but is also broadly applicable to the development of other long-acting acylated peptide therapeutics.[2][10]

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